

An In-depth Technical Guide to 3,5-Dimethoxy-3'-iodobenzophenone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3,5-Dimethoxy-3'-iodobenzophenone

CAS No.: 951892-16-3

Cat. No.: B1359021

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Dimethoxy-3'-iodobenzophenone**, a substituted aromatic ketone. Due to its specific isomeric structure, detailed experimental data is not widely available in public databases. Therefore, this document compiles information based on established chemical principles, data from closely related analogs, and well-known synthetic methodologies. The content is intended to serve as a foundational resource for researchers interested in the synthesis, characterization, and potential applications of this compound.

Disclaimer: A specific CAS number for **3,5-Dimethoxy-3'-iodobenzophenone** could not be located in publicly accessible databases, suggesting it is a novel or less-studied compound. The CAS number for the isomeric 3,5-Dimethoxy-2'-iodobenzophenone is 951892-13-0[1].

Physicochemical and Spectral Data

Quantitative data for the target compound is not available. The following tables summarize its calculated molecular properties and predicted physicochemical and spectral characteristics based on its structure and data from analogous compounds.

Table 1: Calculated and Predicted Physicochemical Properties

Property	Value	Source / Basis
Molecular Formula	C ₁₅ H ₁₃ IO ₃	Calculation
Molecular Weight	368.17 g/mol	Calculation
CAS Number	Not Found	-
Predicted Melting Point	110-125 °C	Estimation based on related iodinated and methoxylated benzophenones.
Predicted Boiling Point	> 400 °C	Estimation based on related high-molecular-weight aromatic ketones.
Predicted logP	~4.5	Estimation based on structure.
Appearance	Likely off-white to pale yellow crystalline solid	General property of aromatic ketones.

Table 2: Predicted Spectral Characteristics

Spectrum	Predicted Features
¹ H-NMR	- Aromatic Protons (3,5-dimethoxy ring): Two signals expected; one doublet for the two equivalent protons at C2 and C6, and one triplet for the proton at C4. Chemical shifts influenced by ortho/para methoxy groups. - Aromatic Protons (3'-iodo ring): Four distinct signals expected (doublet, triplet, triplet, doublet) in the aromatic region, shifted downfield due to the electron-withdrawing effects of the iodine and carbonyl groups. - Methoxy Protons: A singlet integrating to 6H around 3.8-4.0 ppm.
¹³ C-NMR	- Carbonyl Carbon (C=O): A singlet expected in the range of 190-200 ppm. - Aromatic Carbons: Signals for 12 distinct aromatic carbons. Carbons attached to methoxy groups will be shifted downfield (150-165 ppm). The carbon attached to iodine will show a signal at lower field strength (around 90-100 ppm).
FT-IR (cm ⁻¹)	- C=O Stretch: Strong, characteristic absorption band around 1650-1670 cm⁻¹.^[2] - C-O-C Stretch (Aryl Ether): Strong bands around 1200-1300 cm⁻¹ (asymmetric) and 1000-1100 cm⁻¹ (symmetric). - C-I Stretch: Weak to medium band in the far IR region, typically 500-600 cm⁻¹. - Aromatic C-H Stretch: Bands above 3000 cm⁻¹.
UV-Vis (nm)	- $\pi \rightarrow \pi^*$ transitions: Strong absorption bands expected around 250-290 nm.^[3]^[4] - $n \rightarrow \pi^*$ transition: A weaker, longer-wavelength absorption band around 330-350 nm, characteristic of the carbonyl group.^[4]
Mass Spec (EI)	- Molecular Ion (M⁺): Peak expected at m/z = 368. - Key Fragments: Fragments corresponding to the loss of iodine (M-127), and

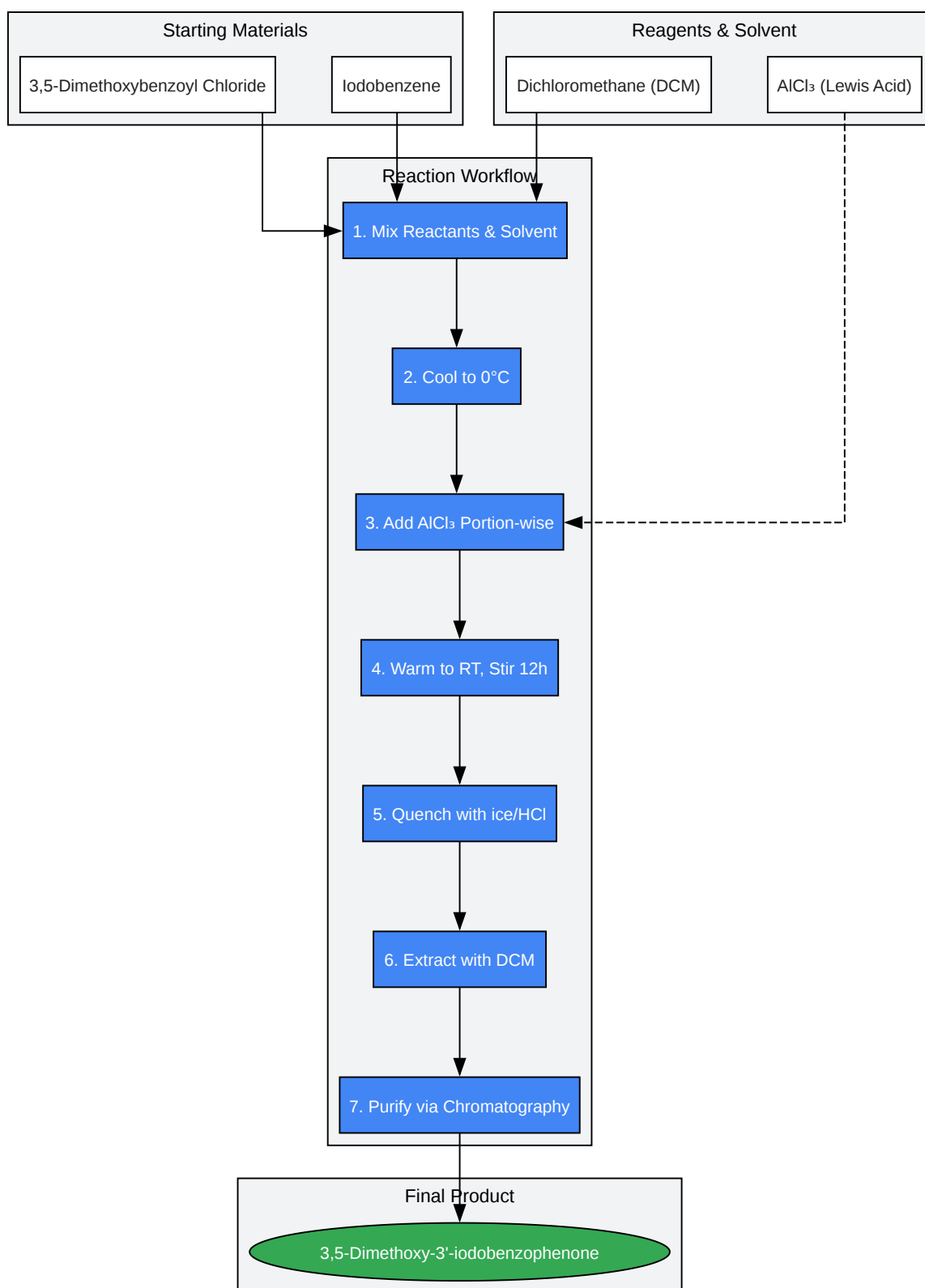
characteristic benzoyl fragments such as $[\text{C}_6\text{H}_3(\text{OCH}_3)_2\text{CO}]^+$ ($m/z = 165$) and $[\text{IC}_6\text{H}_4\text{CO}]^+$ ($m/z = 233$).

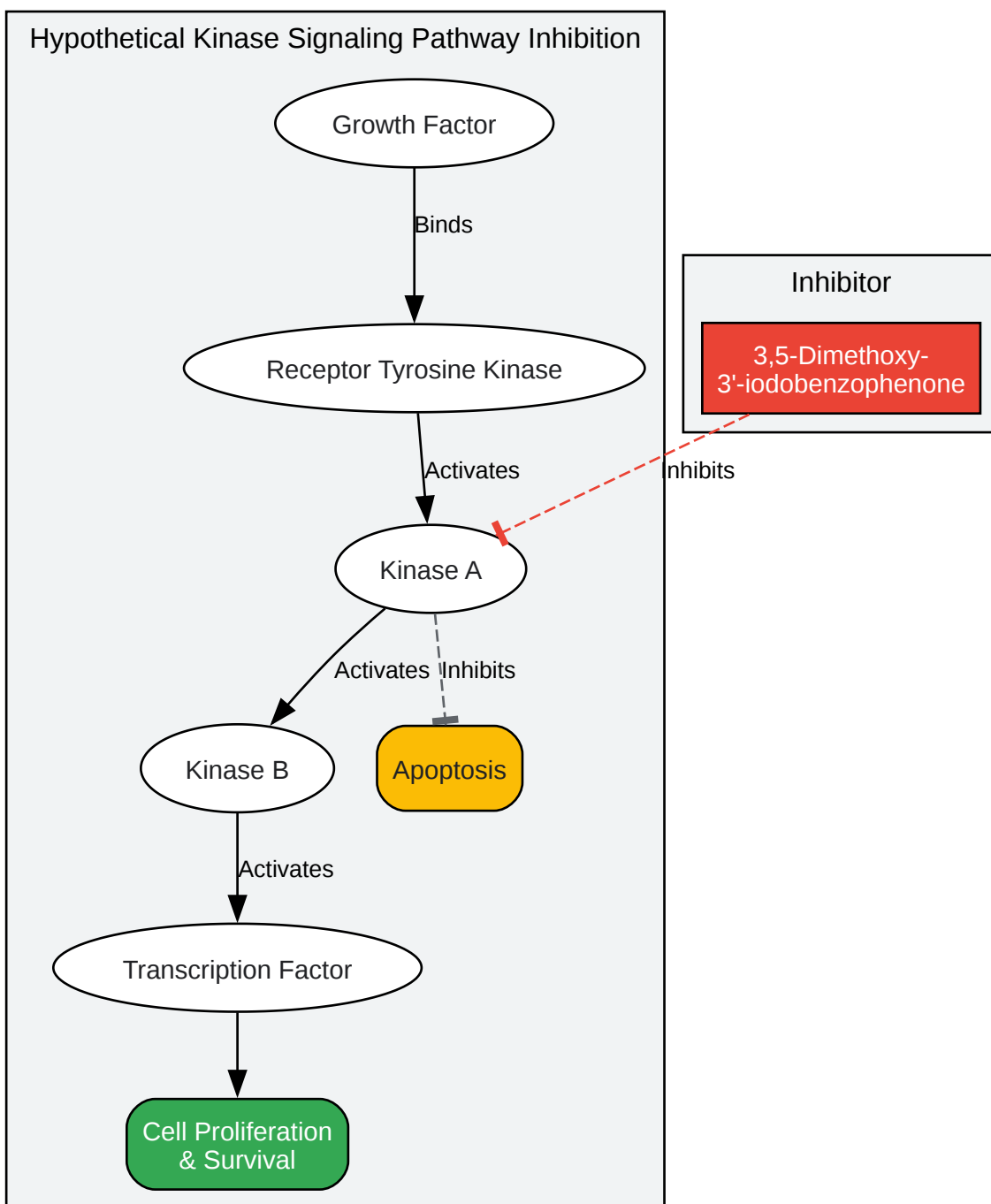
Synthesis and Experimental Protocols

While no specific synthesis for **3,5-Dimethoxy-3'-iodobenzophenone** is documented, standard organic chemistry reactions can be employed for its preparation. The most direct and common method would be the Friedel-Crafts acylation.

Proposed Synthesis: Friedel-Crafts Acylation

This reaction involves the electrophilic aromatic substitution of iodobenzene with 3,5-dimethoxybenzoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3)^{[5][6][7]}. The electrophile is the acylium ion generated from the acyl chloride and the Lewis acid.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. 3,5-Dimethoxy-2'-iodobenzophenone | 951892-13-0 | Benchchem \[benchchem.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. Friedel–Crafts reactions. Part XXV. Acetylation and benzylation of iodobenzene and of o-, m-, and p-iodotoluenes - Journal of the Chemical Society, Perkin Transactions 1 \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [6. chem.libretexts.org \[chem.libretexts.org\]](#)
- [7. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,5-Dimethoxy-3'-iodobenzophenone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1359021/docs#an-in-depth-technical-guide-to-3-5-dimethoxy-3-iodobenzophenone\]](https://www.benchchem.com/product/b1359021/docs#an-in-depth-technical-guide-to-3-5-dimethoxy-3-iodobenzophenone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)